

Essential Safety and Disposal Guidance for **trans-R-138727**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *trans-R-138727*

Cat. No.: *B12322834*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of specialized compounds like **trans-R-138727**, an active metabolite of Prasugrel, is paramount for laboratory safety and environmental protection. While a specific Safety Data Sheet (SDS) for **trans-R-138727** is not publicly available, safety protocols can be established based on information for the parent compound, Prasugrel, and general best practices for handling research-grade chemicals.^{[1][2][3]} It is crucial to obtain the official SDS from your supplier before use.^[1]

Chemical and Physical Properties

A clear understanding of the compound's properties is the first step in safe handling.

Property	Value	Source
Chemical Name	(E)-2-(1-(2-cyclopropyl-1-(2-fluorophenyl)-2-oxoethyl)-4-mercaptopiperidin-3-ylidene)acetic acid	[1]
Molecular Formula	C18H20FNO3S	[1][2]
Molecular Weight	349.42 g/mol	[1]
CAS Number	239466-74-1	[1]
Appearance	Solid	N/A
Storage Temperature	Short-term: -20°C, Long-term: -80°C	[4]

Handling and Storage Protocols

Due to the absence of a specific SDS, a cautious approach is recommended. Personnel should wear standard personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated area or a chemical fume hood.

Storage:

- Store in a tightly sealed container.
- For short-term storage (up to one month), a temperature of -20°C is recommended.[4]
- For long-term storage (up to six months), store at -80°C.[4]

Proper Disposal Procedures

As **trans-R-138727** is a research chemical and an active pharmaceutical metabolite, it should be treated as hazardous waste. Do not dispose of it down the drain or in regular trash.[3]

Step-by-Step Disposal Protocol:

- Waste Identification and Segregation:

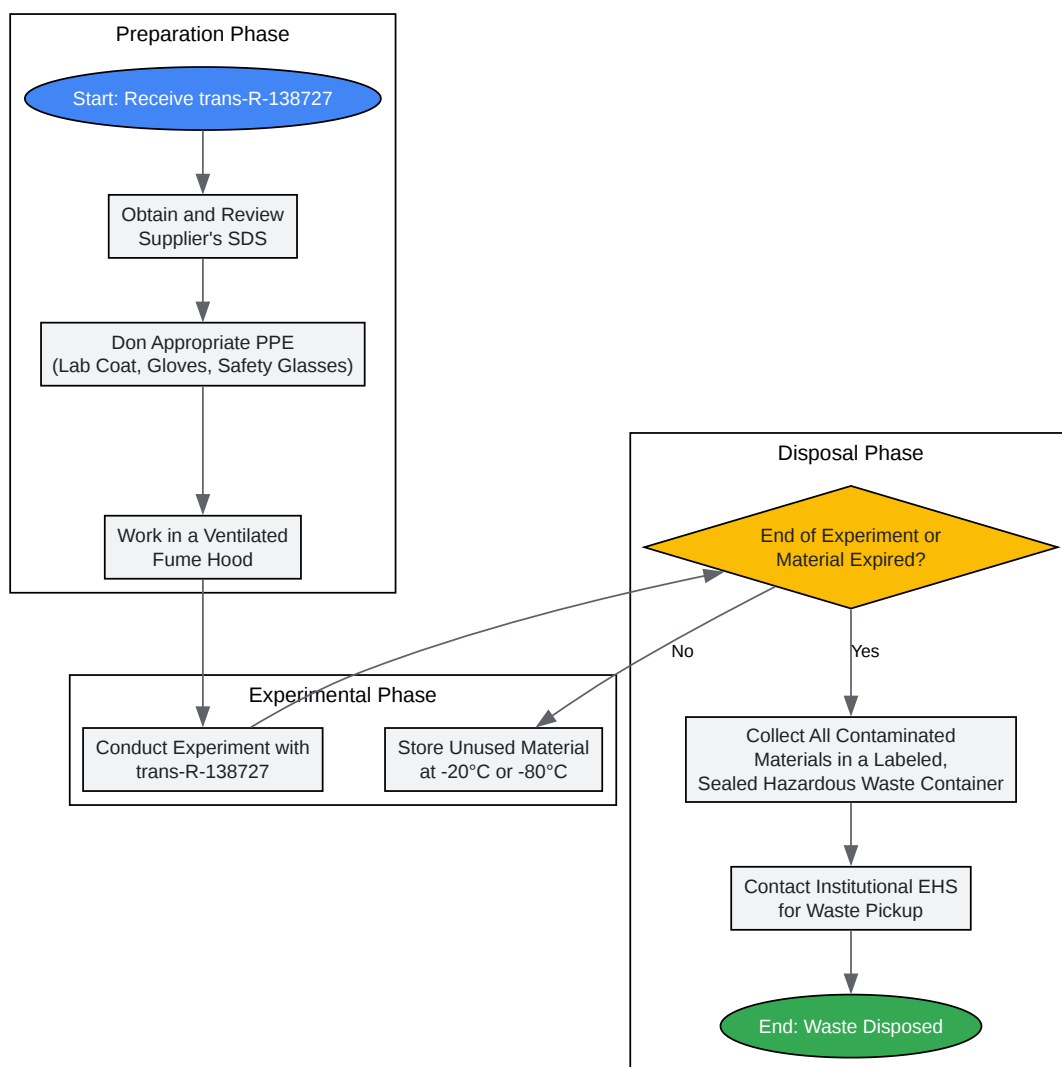
- Label a dedicated, leak-proof container as "Hazardous Waste: **trans-R-138727**".
- Keep this waste stream separate from other chemical waste to avoid unintended reactions.
- Container Management:
 - Use a container compatible with the chemical.
 - Keep the container securely closed when not in use.
- Waste Collection:
 - Collect all materials contaminated with **trans-R-138727**, including unused product, solutions, and contaminated lab supplies (e.g., pipette tips, vials), in the designated hazardous waste container.
- Institutional Disposal:
 - Follow your institution's specific procedures for hazardous waste disposal. This typically involves contacting the Environmental Health and Safety (EHS) office for waste pickup.
 - Provide the EHS office with as much information as possible, including the chemical name and any known hazards.

The parent compound, Prasugrel, is noted as being toxic to aquatic life with long-lasting effects. [3] Therefore, it is critical to prevent any release of **trans-R-138727** into the environment.

Experimental Workflow for Safe Handling and Disposal

The following diagram outlines the key decision points and steps for the safe management of **trans-R-138727** in a laboratory setting.

trans-R-138727 Safe Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **trans-R-138727**.

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- To cite this document: BenchChem. [Essential Safety and Disposal Guidance for trans-R-138727]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12322834#trans-r-138727-proper-disposal-procedures]

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